

CAS number and IUPAC name for 8-(Trifluoromethyl)chroman-4-one

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 8-(Trifluoromethyl)chroman-4-one

Cat. No.: B1390880

[Get Quote](#)

An In-Depth Technical Guide to **8-(Trifluoromethyl)chroman-4-one** for Advanced Research

Authored by a Senior Application Scientist

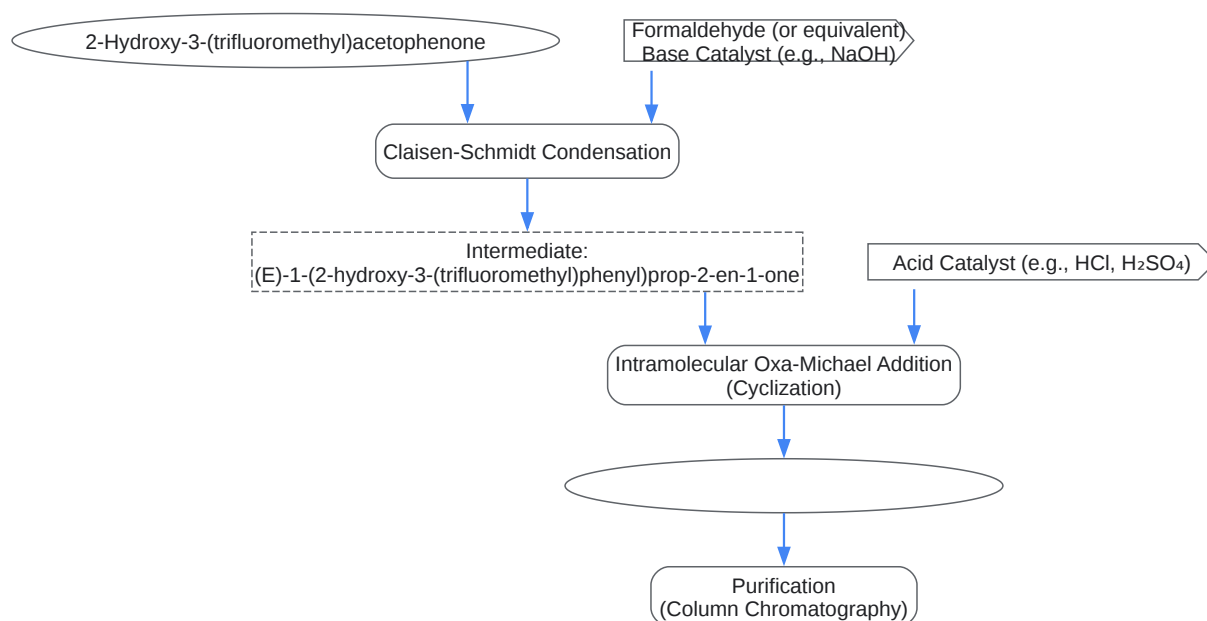
This guide provides an in-depth technical overview of **8-(Trifluoromethyl)chroman-4-one**, a fluorinated heterocyclic compound of significant interest in medicinal chemistry and drug discovery. We will delve into its chemical identity, synthesis, physicochemical properties, and its strategic importance as a scaffold and building block for developing novel therapeutic agents. This document is intended for researchers, chemists, and professionals in the field of drug development.

Core Compound Identification

- IUPAC Name: 8-(Trifluoromethyl)-2,3-dihydro-4H-1-benzopyran-4-one^[1]
- Common Name: **8-(Trifluoromethyl)chroman-4-one**
- CAS Number: 890839-66-4^{[1][2]}
- Molecular Formula: C₁₀H₇F₃O₂^{[1][2]}
- Molecular Weight: 216.16 g/mol ^[2]

The structure consists of a chroman-4-one core, which is a benzopyran derivative, substituted with a trifluoromethyl (-CF₃) group at the C8 position of the aromatic ring.

Diagram: Chemical Structure of 8-(Trifluoromethyl)chroman-4-one



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 8-三氟甲基-色满-4-酮 CAS#: 890839-66-4 • ChemWhat | 化学品和生物制品数据库 [chemwhat.net]
- 2. 8-(Trifluoromethyl)chroman-4-one | CymitQuimica [cymitquimica.com]
- To cite this document: BenchChem. [CAS number and IUPAC name for 8-(Trifluoromethyl)chroman-4-one]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1390880#cas-number-and-iupac-name-for-8-trifluoromethyl-chroman-4-one]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com